

Application Notes:

Hexadecyltriphenylphosphonium Bromide as an Antistatic Agent

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Compound of Interest

Compound Name: *Hexadecyltriphenylphosphonium
bromide*

Cat. No.: *B085576*

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Introduction

Hexadecyltriphenylphosphonium bromide (HTPB) is a quaternary phosphonium salt that serves as an effective antistatic agent. Its amphiphilic molecular structure, comprising a positively charged phosphonium head and a long hydrophobic alkyl tail, allows it to be utilized in various applications to mitigate the buildup of static electricity. This is particularly relevant for materials with high surface resistivity, such as synthetic polymers and textiles, where static accumulation can lead to issues ranging from dust attraction to electrostatic discharge (ESD) that can damage sensitive electronic components. These notes provide an overview of HTPB's properties, mechanism of action, and applications as an antistatic agent for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

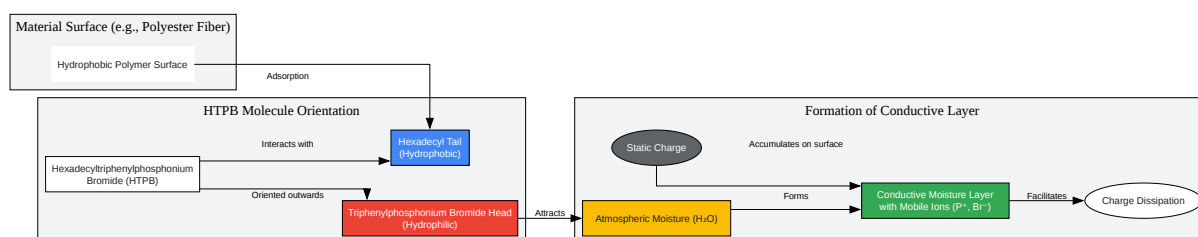
A summary of the key chemical and physical properties of **Hexadecyltriphenylphosphonium bromide** is presented in the table below.

Property	Value
Chemical Name	Hexadecyltriphenylphosphonium bromide
Synonyms	Cetyltriphenylphosphonium bromide, HTPB
CAS Number	14866-43-4
Molecular Formula	C ₃₄ H ₄₈ BrP
Molecular Weight	567.62 g/mol
Appearance	White to off-white powder or crystalline solid
Melting Point	98-102 °C
Solubility	Soluble in ethanol, slightly soluble in water. ^[1]

Mechanism of Antistatic Action

The antistatic effect of **Hexadecyltriphenylphosphonium bromide** is primarily attributed to its ability to increase the surface conductivity of the material to which it is applied. As a cationic surfactant, HTPB orients itself on the surface of a material with its hydrophobic hexadecyl tail interacting with the non-polar polymer surface, and its hydrophilic triphenylphosphonium bromide headgroup facing outwards.

This hydrophilic headgroup attracts moisture from the surrounding atmosphere, forming a thin, conductive layer of water on the material's surface. This aqueous layer contains mobile ions from the dissociated HTPB (the hexadecyltriphenylphosphonium cation and the bromide anion), which facilitate the dissipation of static charges along the surface, preventing their accumulation. The overall process reduces the surface resistivity of the material, allowing static electricity to be safely conducted away.



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Mechanism of HTPB as an antistatic agent.

Applications

Hexadecyltriphenylphosphonium bromide is utilized as an antistatic agent in various industries, primarily for the treatment of:

- **Textiles and Fibers:** It is applied to synthetic fabrics such as polyester, polyamide (nylon), and their blends to prevent static cling, dust attraction, and discomfort during wear.^[1]
- **Polymers and Plastics:** HTPB can be incorporated into or applied to the surface of plastics to prevent static buildup in packaging materials, electronic component housings, and other plastic articles where electrostatic discharge is a concern.
- **Leather:** Used in leather finishing to reduce static charges.^[1]

Performance Data

The effectiveness of an antistatic agent is typically quantified by measuring the surface resistivity and charge decay time of the treated material. While specific performance data for

HTPB is not readily available in the public domain, the following tables provide expected performance ranges for a polyester fabric treated with a generic cationic antistatic agent, which would be similar to HTPB.

Table 1: Typical Surface Resistivity of Treated Polyester Fabric

Treatment	Concentration (% w/w)	Surface Resistivity (Ω/sq)
Untreated Control	0	$> 10^{13}$
HTPB (Expected)	0.5	$10^{11} - 10^{12}$
HTPB (Expected)	1.0	$10^{10} - 10^{11}$
HTPB (Expected)	2.0	$10^9 - 10^{10}$

Table 2: Typical Charge Decay Time of Treated Polyester Fabric

Treatment	Concentration (% w/w)	Half-Life Decay Time (seconds)
Untreated Control	0	> 60
HTPB (Expected)	0.5	< 10
HTPB (Expected)	1.0	< 2
HTPB (Expected)	2.0	< 0.5

Protocols

1. Synthesis of Hexadecyltriphenylphosphonium Bromide

This protocol describes the synthesis of HTPB from triphenylphosphine and 1-bromohexadecane.



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Workflow for the synthesis of HTPB.

Materials:

- Triphenylphosphine ($C_{18}H_{15}P$)
- 1-Bromohexadecane ($C_{16}H_{33}Br$)
- Toluene (anhydrous)
- Diethyl ether (anhydrous)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and heat source
- Vacuum filtration apparatus

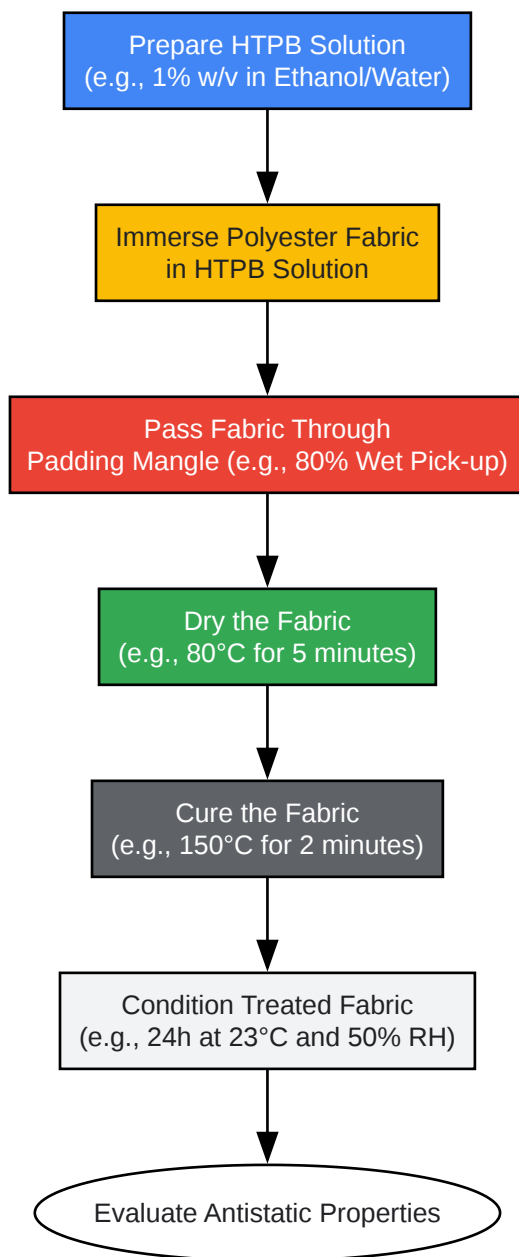
Procedure:

- In a round-bottom flask, dissolve triphenylphosphine (1.0 eq) in anhydrous toluene.
- Add 1-bromohexadecane (1.05 eq) to the solution.
- Heat the reaction mixture to reflux (approximately $110^{\circ}C$) and maintain for 24 hours with continuous stirring.
- After 24 hours, cool the mixture to room temperature. A white precipitate should form.
- Add anhydrous diethyl ether to the flask to further precipitate the product.
- Collect the white solid by vacuum filtration.
- Wash the collected solid with cold anhydrous diethyl ether to remove any unreacted starting materials.

- Dry the purified **Hexadecyltriphenylphosphonium bromide** under vacuum to a constant weight.

2. Application of HTPB as an External Antistatic Agent on Polyester Fabric

This protocol details a standard padding method for applying HTPB to a textile substrate.



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Workflow for applying HTPB to fabric.

Materials:

- **Hexadecyltriphenylphosphonium bromide (HTPB)**
- Ethanol and deionized water
- Polyester fabric swatches
- Padding mangle
- Laboratory oven/stenter

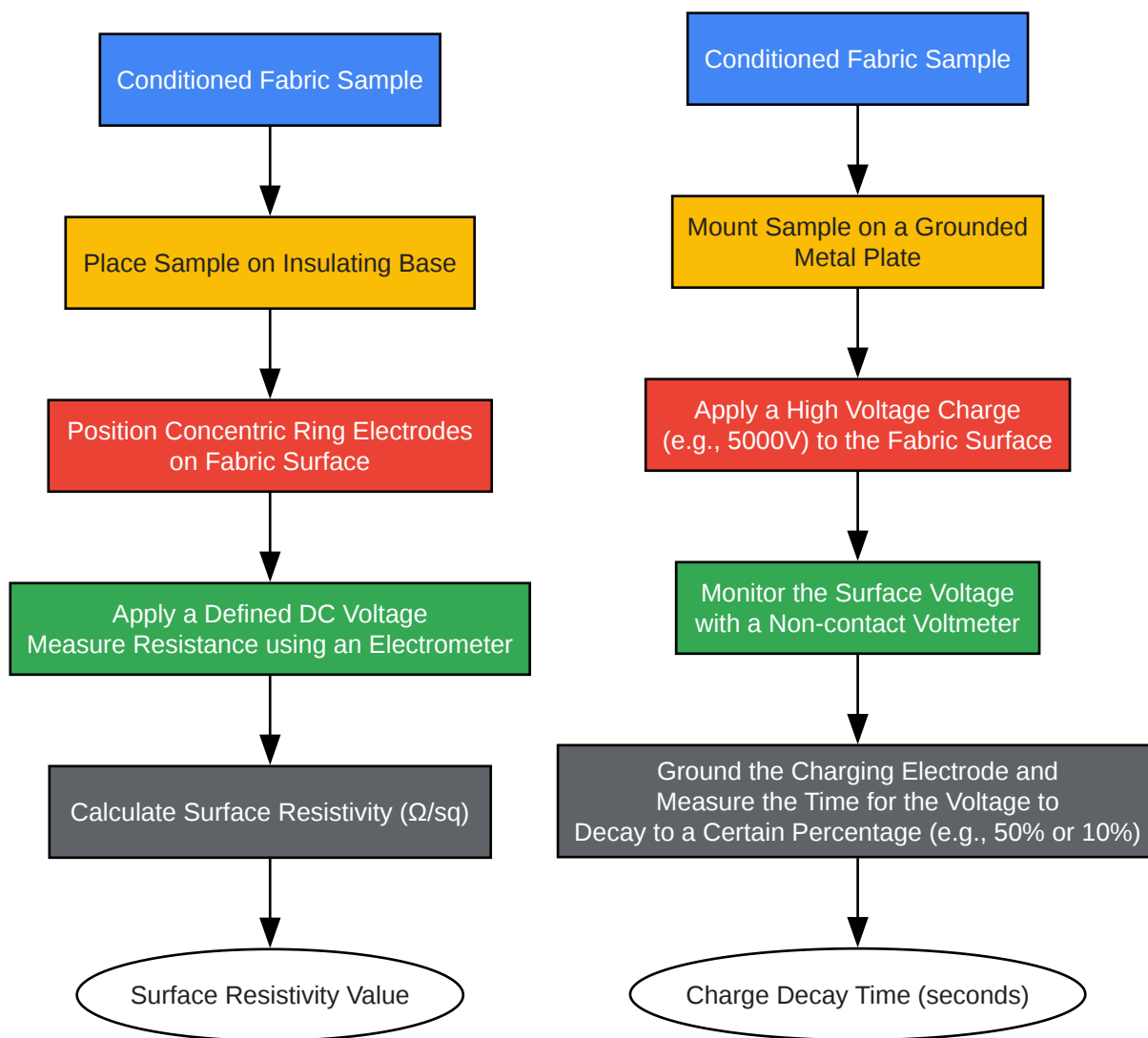
Procedure:

- Prepare a stock solution of HTPB at the desired concentration (e.g., 0.5%, 1.0%, 2.0% w/v) in a suitable solvent system, such as a 50:50 ethanol/water mixture.
- Immerse a pre-cleaned and dried polyester fabric swatch into the HTPB solution.
- Pass the saturated fabric through a padding mangle set to a specific pressure to achieve a consistent wet pick-up (e.g., 80%).
- Dry the treated fabric in an oven at a moderate temperature (e.g., 80-100°C) for a few minutes to remove the solvent.
- Cure the fabric at a higher temperature (e.g., 150°C) for a short duration (e.g., 1-3 minutes) to fix the antistatic agent to the fibers.
- Condition the treated fabric samples in a controlled environment (e.g., $23 \pm 1^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity) for at least 24 hours before testing.

3. Evaluation of Antistatic Performance

3.1 Protocol: Measurement of Surface Resistivity

This protocol is based on the AATCC Test Method 76 for determining the surface resistivity of fabrics.



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References

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